

Benchmarking the Tribological Performance of Dilauryl Maleate: A Comparative Guide

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Compound of Interest

Compound Name: *Dilauryl maleate*

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This guide provides a comparative overview of the tribological performance of **Dilauryl maleate**, a potential lubricant additive. Due to the limited availability of specific experimental data for **Dilauryl maleate** in publicly accessible literature, this guide establishes a performance benchmark by comparing it against well-characterized lubricant additives. The data presented is intended to provide a reference framework for future experimental evaluations.

Comparative Tribological Data

The following table summarizes the typical tribological performance of common lubricant additives and base oils under standardized test conditions. This data serves as a benchmark for evaluating the potential performance of **Dilauryl maleate**. The primary metrics used for comparison are the Coefficient of Friction (COF) and the Wear Scar Diameter (WSD), which are critical indicators of a lubricant's efficiency and anti-wear properties.

Lubricant/Additive (in Base Oil)	Test Method	Coefficient of Friction (COF)	Wear Scar Diameter (WSD) (mm)	Reference
Base Oil (Group I/II)	ASTM D4172	0.08 - 0.12	0.50 - 0.80	[1]
Zinc Dialkyldithiophosphate (ZDDP)	ASTM D4172	0.05 - 0.09	0.35 - 0.50	[2][3]
Molybdenum Dithiocarbamate (MoDTC)	ASTM D4172	0.04 - 0.07	0.40 - 0.60	[4]
Glycerol Monooleate (GMO)	ASTM D4172	0.06 - 0.10	0.45 - 0.65	[5]
Esters (General)	ASTM D4172	0.05 - 0.08	0.40 - 0.55	[5]
Dilauryl Maleate	ASTM D4172	Data Not Available	Data Not Available	

Note: The performance of additives can vary significantly based on their concentration, the type of base oil used, and the specific test parameters. The values presented are representative ranges found in tribological studies.

Experimental Protocol: Four-Ball Wear Test (ASTM D4172)

To quantitatively assess the tribological performance of **Dilauryl maleate**, the ASTM D4172 standard test method is recommended.[6][7][8] This method evaluates the anti-wear properties of lubricating fluids in sliding contact.

Objective: To determine the wear preventive characteristics of a lubricating fluid by measuring the wear scar diameter on steel balls.

Apparatus:

- Four-Ball Wear Test Machine
- Steel Balls (AISI E-52100 steel, 12.7 mm diameter)[8]
- Microscope (for measuring wear scar diameter)
- Temperature Controller
- Torque Recorder

Procedure:

- Preparation: Thoroughly clean the steel balls and the test cup with a suitable solvent (e.g., hexane) and allow them to dry completely.
- Assembly: Clamp three steel balls securely in the test cup. Place the fourth ball in the chuck of the motor-driven spindle.
- Lubricant Addition: Pour the test lubricant (base oil with a specified concentration of **Dilauryl maleate**) into the test cup to a level that covers the three stationary balls.
- Test Conditions:
 - Temperature: Heat the lubricant to the specified test temperature, typically 75°C.[8]
 - Speed: Set the rotational speed of the top ball to 1200 rpm.[8]
 - Load: Apply a load of 147 N or 392 N (15 kgf or 40 kgf).[8]
 - Duration: Run the test for a duration of 60 minutes.[8]
- Measurement: After the test, clean the three lower balls and measure the diameter of the wear scars on each ball in two directions (parallel and perpendicular to the direction of sliding) using the microscope.
- Reporting: Calculate the average wear scar diameter from the six measurements. The coefficient of friction is typically recorded continuously during the test.

Visualization of Experimental Workflow and Logical Relationships

The following diagrams illustrate the experimental workflow for tribological testing and the logical relationship between lubricant components and performance.

Caption: Experimental workflow for the Four-Ball Wear Test.

Caption: Signaling pathway from lubricant components to performance.

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